

Technical Guide: 4-Phenylmorpholin-3-one (CAS No. 29518-11-4)

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Compound of Interest

Compound Name: 4-Phenylmorpholin-3-one

Cat. No.: B154935

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-Phenylmorpholin-3-one** (CAS No. 29518-11-4), a key chemical intermediate. The document details its chemical and physical properties, provides established synthesis protocols, and discusses its primary application in the pharmaceutical industry. Due to the limited publicly available data on the direct biological activity of **4-Phenylmorpholin-3-one**, this guide focuses on its role as a crucial building block in the synthesis of the anticoagulant drug Rivaroxaban.

Chemical and Physical Properties

4-Phenylmorpholin-3-one is a solid, off-white compound at room temperature.^[1] Its core structure consists of a morpholin-3-one ring with a phenyl group attached to the nitrogen atom.

Table 1: Physicochemical Properties of **4-Phenylmorpholin-3-one**

Property	Value	Reference
CAS Number	29518-11-4	[1][2][3][4]
Molecular Formula	C ₁₀ H ₁₁ NO ₂	[1][3][5]
Molecular Weight	177.20 g/mol	[1][4][5][6]
Appearance	Off-White Solid	[1]
Melting Point	113-114 °C	[3]
Boiling Point (Predicted)	395.2 ± 35.0 °C	[3]
Density (Predicted)	1.187 g/cm ³	[3]
pKa (Predicted)	0.27 ± 0.20	[3]
Solubility	Chloroform (Slightly), DMSO (Slightly)	[3]
Storage Temperature	Room Temperature, Sealed in Dry Conditions	[2][3]
InChI Key	SIWXCJHUZAEIAE-UHFFFAOYSA-N	[2][6]
SMILES	O=C1COCCN1C2=CC=CC=C2	[6]

Synthesis Protocols

Several methods for the synthesis of **4-Phenylmorpholin-3-one** have been reported, primarily involving the reaction of 2-anilinoethanol with chloroacetyl chloride.

Method 1: Synthesis using Sodium Hydroxide

This protocol describes a common method for the preparation of **4-Phenylmorpholin-3-one**.

Experimental Protocol:

- Dissolve 2-anilinoethanol (1.0 equivalent) in ethanol at room temperature.

- Add water to the solution with stirring.
- Heat the solution to approximately 38-43 °C.
- Simultaneously add chloroacetyl chloride (approximately 3 equivalents) and a 45% aqueous sodium hydroxide solution, maintaining the pH between 12 and 12.5.
- Stir the reaction mixture at this temperature and pH for about 10 minutes.
- Cool the mixture to 2 °C and continue stirring for 30 minutes.
- Collect the precipitated solid by filtration.
- Wash the solid with cold demineralized water.
- Dry the product under reduced pressure at 50 °C to a constant mass.

Expected Yield: Approximately 80%

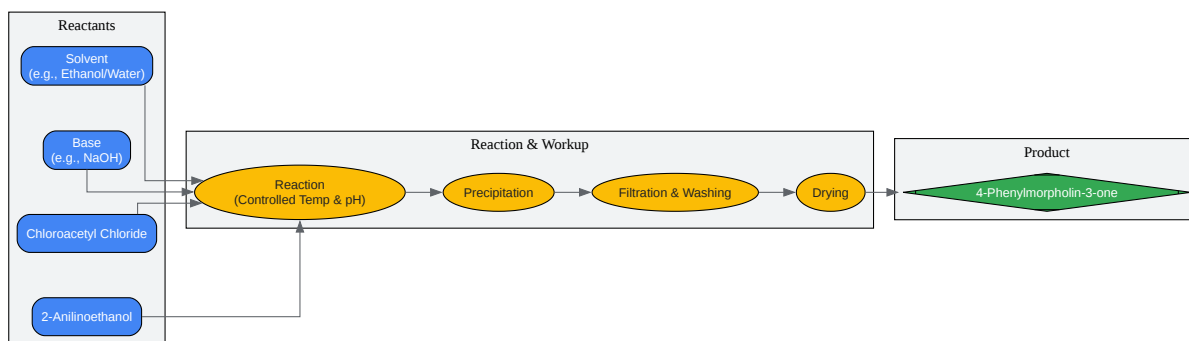
Method 2: Alternative Synthesis in Isopropanol

This method utilizes isopropanol as the solvent and maintains a neutral to slightly basic pH.

Experimental Protocol:

- Heat a solution of N-phenylethanolamine (1.0 equivalent) in isopropanol to 40 °C.
- Simultaneously add chloroacetyl chloride (3.0 equivalents) and 10 N sodium hydroxide solution dropwise, maintaining the reaction pH between 7 and 8.
- After the addition is complete, continue stirring at 40 °C for 10 minutes.
- Cool the reaction mixture to 0 °C and stir for an additional hour.
- Collect the resulting white solid by filtration.
- Wash the solid with cold water.
- Dry the product to afford **4-phenylmorpholin-3-one**.^[3]

Expected Yield: Approximately 62%^[3]



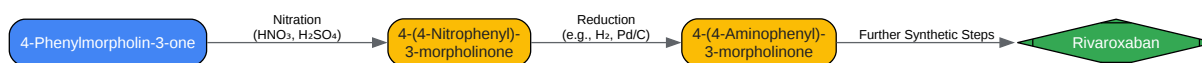
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Caption: General synthesis workflow for **4-Phenylmorpholin-3-one**.

Application in Drug Development

The primary and most well-documented application of **4-Phenylmorpholin-3-one** is its use as a key starting material in the synthesis of Rivaroxaban.^[7] Rivaroxaban is a potent, orally bioavailable, direct factor Xa inhibitor used for the prevention and treatment of thromboembolic disorders.^[2]

The synthesis of Rivaroxaban from **4-Phenylmorpholin-3-one** involves a nitration step to form 4-(4-nitrophenyl)-3-morpholinone, followed by reduction of the nitro group to an amino group, and subsequent elaboration to the final drug molecule.^[7]



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Caption: Role of **4-Phenylmorpholin-3-one** in Rivaroxaban synthesis.

Biological Activity

There is limited information available in the public domain regarding the intrinsic pharmacological or biological activity of **4-Phenylmorpholin-3-one** itself. One source mentions its use in studies to evaluate bactericidal activity, however, no specific data or publications were identified to elaborate on this.[3] Its significance in the context of biological systems is primarily as a precursor to pharmacologically active molecules like Rivaroxaban. The biological activity of Rivaroxaban is well-characterized and is not a direct property of **4-Phenylmorpholin-3-one**.

Safety Information

Table 2: GHS Hazard and Precautionary Statements

Category	Statement	Reference
Signal Word	Warning	[2]
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[2]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[2]

For detailed safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

Conclusion

4-Phenylmorpholin-3-one is a well-characterized chemical compound with established synthesis routes. Its primary importance for the scientific and drug development community lies in its role as a key intermediate in the manufacturing of the anticoagulant drug Rivaroxaban. While direct biological activity data for **4-Phenylmorpholin-3-one** is scarce, its utility as a synthetic building block is firmly established. This guide provides essential physicochemical data and detailed synthesis protocols to support researchers and professionals working with this compound.

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